

Iodohexane: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: 2-Iodo-4-methylpentane

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This document provides a detailed examination of the chemical compound C₆H₁₃I, commonly known as iodohexane. It will cover its fundamental molecular properties, including its chemical formula and molecular weight, and will detail its various isomers.

Core Molecular Data

The chemical formula for iodohexane is C₆H₁₃I.^{[1][2][3]} This indicates that each molecule is composed of six carbon atoms, thirteen hydrogen atoms, and one iodine atom. The molecular weight of this compound is approximately 212.07 g/mol.^{[4][5]}

Isomeric Forms

It is important to note that the formula C₆H₁₃I represents multiple structural isomers. The position of the iodine atom on the hexane chain determines the specific isomer. Some of the common isomers include:

- 1-Iodohexane: In this isomer, the iodine atom is attached to the first carbon atom of the hexane chain.^{[1][5][6]}
- 2-Iodohexane: Here, the iodine atom is bonded to the second carbon atom.^[4]
- 3-Iodohexane: The iodine atom is attached to the third carbon atom in this form.

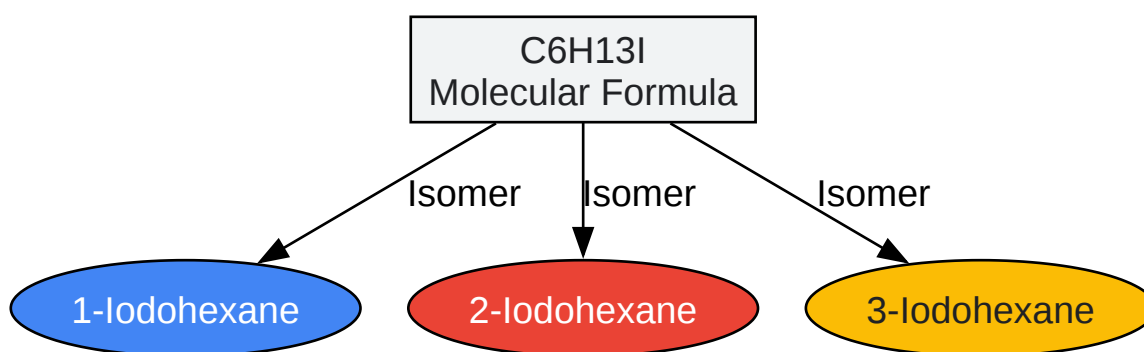
The specific isomer being used is a critical factor in experimental design and synthesis, as the position of the iodine atom can influence the compound's reactivity and physical properties.

Quantitative Data Summary

| Property | Value | References |
|---------------------------------|----------------------------------|--------------------|
| Molecular Formula | C ₆ H ₁₃ I | [1][2][4][5][6][7] |
| Molecular Weight | 212.07 g/mol | [4][5] |
| Molecular Weight (more precise) | 212.0719 g/mol | [1][2][3] |

Logical Relationship of Isomers

The following diagram illustrates the relationship between the molecular formula and its common straight-chain isomers.



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Relationship between C₆H₁₃I and its isomers.

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